

Application Note: A Robust RP-HPLC Method for the Quantification of Carbimazole

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Compound of Interest

Compound Name: Carbimazole

Cat. No.: B1668351

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Abstract

This application note details a precise, accurate, and robust a reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **Carbimazole** in bulk drug and pharmaceutical formulations. The method is developed based on a comprehensive review of existing methodologies and validated according to ICH guidelines to ensure reliability and reproducibility. This document provides a complete protocol, including system suitability, linearity, accuracy, precision, and specificity, making it suitable for routine quality control and research applications.

Introduction

Carbimazole is an anti-hyperthyroidism drug used in the management of hyperthyroidism.[1][2] It acts as a prodrug that is converted in the body to its active form, methimazole.[2][3] Methimazole inhibits the production of thyroid hormones (T3 and T4) by preventing the thyroid peroxidase enzyme from coupling and iodinating tyrosine residues on thyroglobulin.[1] Accurate quantification of **Carbimazole** in pharmaceutical products is crucial to ensure their safety, quality, and efficacy. This application note presents a validated RP-HPLC method designed for this purpose.

Physicochemical Properties of Carbimazole

A summary of the key physicochemical properties of **Carbimazole** is presented below.

Property	Value
Molecular Formula	C7H10N2O2S
Molecular Weight	186.23 g/mol
Appearance	White Solid
Melting Point	122-125 °C
Solubility	Soluble in methanol, ethanol, chloroform, and acetone. Slightly soluble in water.
UV λ_{max}	~291-298 nm in methanol

Chromatographic Conditions

The developed RP-HPLC method utilizes a C18 column with a mobile phase consisting of a mixture of organic solvent and buffer, providing excellent resolution and peak symmetry for **Carbimazole**.

Parameter	Condition
Instrument	HPLC system with UV/Vis Detector
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size
Mobile Phase	Methanol : 0.1% Orthophosphoric acid (OPA) in water (80:20 v/v)
Flow Rate	0.7 mL/min
Injection Volume	10 μ L
Detection Wavelength	291 nm
Column Temperature	Ambient
Run Time	10 minutes

Experimental Protocols

Preparation of Mobile Phase

- Measure 800 mL of HPLC grade methanol.
- Measure 200 mL of HPLC grade water and add 1 mL of orthophosphoric acid to prepare a 0.1% OPA solution.
- Mix the methanol and 0.1% OPA solution.
- Degas the mobile phase by sonication for 15 minutes.

Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 10 mg of **Carbimazole** reference standard.
- Transfer it to a 10 mL volumetric flask.
- Dissolve and make up the volume with methanol.

Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the standard stock solution with the mobile phase to achieve concentrations in the range of 5-25 µg/mL.

Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of **Carbimazole** and transfer it to a 10 mL volumetric flask.
- Add about 7 mL of methanol and sonicate for 15 minutes to dissolve the **Carbimazole**.
- Make up the volume with methanol and mix well.
- Filter the solution through a 0.45 µm syringe filter.

- Dilute the filtered solution with the mobile phase to obtain a final concentration within the calibration range.

Method Validation

The developed method was validated according to the International Council for Harmonisation (ICH) guidelines.

System Suitability

System suitability parameters were evaluated to ensure the chromatographic system's performance.

Parameter	Acceptance Criteria	Observed Value
Tailing Factor	≤ 2	1.1
Theoretical Plates	> 2000	5800
% RSD of Peak Area	$\leq 2.0\%$	0.5%

Linearity

The linearity of the method was established by analyzing five concentrations of **Carbimazole** ranging from 5-25 µg/mL. The calibration curve was constructed by plotting the peak area against the concentration.

Parameter	Result
Concentration Range	5-25 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Regression Equation	$y = mx + c$

Accuracy (% Recovery)

The accuracy of the method was determined by recovery studies at three different concentration levels (80%, 100%, and 120%).

Concentration Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	8	7.95	99.38%
100%	10	9.98	99.80%
120%	12	11.92	99.33%

Precision

The precision of the method was evaluated by performing intra-day and inter-day precision studies.

Precision Type	% RSD
Intra-day Precision	< 2.0%
Inter-day Precision	< 2.0%

Specificity

The specificity of the method was demonstrated by its ability to separate **Carbimazole** from its main impurity, Methimazole (Impurity A), and other potential degradation products. Stress studies including acid, base, oxidative, thermal, and photolytic degradation were performed to show that the method is stability-indicating.

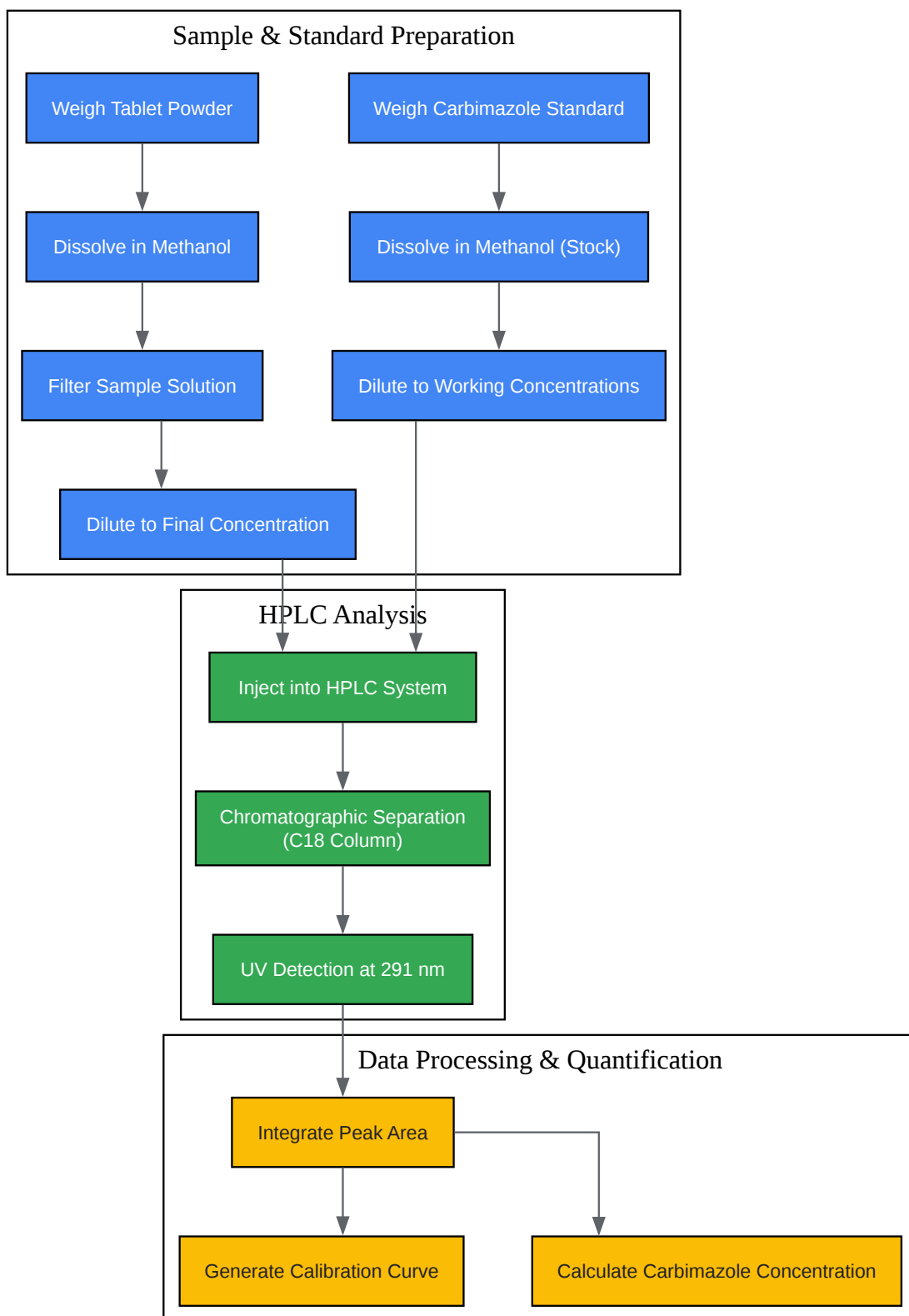
Limit of Detection (LOD) and Limit of Quantification (LOQ)

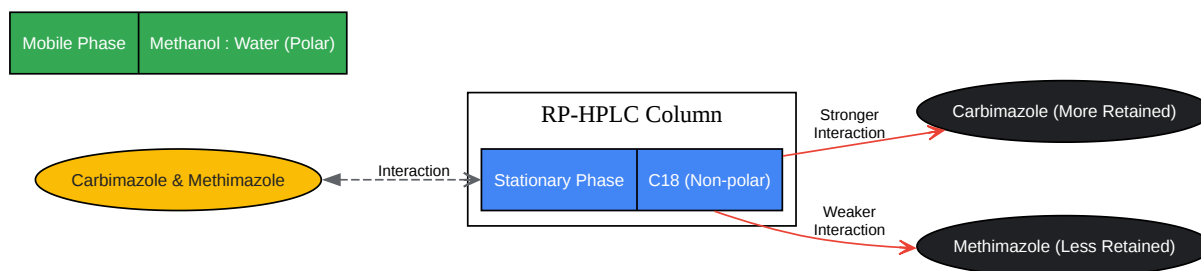
The LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result (µg/mL)
LOD	0.05
LOQ	0.15

Workflow and Separation Principle

The overall workflow for the quantification of **Carbimazole** is depicted in the following diagram.





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